Assessing the Accuracy of Yttrium-89 Nuclear Reaction Cross-Sections: A Comparative Guide

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Yttrium-89 (^{89}Y), as the only stable isotope of yttrium, plays a significant role in various scientific and technical fields, including medical isotope production, nuclear reactor technology, and dosimetry. The production of medically relevant radionuclides, such as Zirconium-89 (^{89}Zr) for positron emission tomography (PET) imaging, relies on precise knowledge of proton-induced reaction cross-sections on ^{89}Y. Similarly, in nuclear reactor applications, neutron-induced reaction data for ^{89}Y are crucial for understanding neutron flux and material activation. [1][2] This guide provides a comparative assessment of the accuracy of commonly used **yttrium-89** nuclear reaction cross-sections, presenting experimental data alongside values from major evaluated nuclear data libraries.

Comparison of Evaluated Nuclear Data Libraries

Several internationally recognized libraries provide evaluated nuclear data for **yttrium-89**. These libraries compile and evaluate experimental data to produce a recommended set of cross-sections. The most prominent libraries include:

- ENDF/B (Evaluated Nuclear Data File, USA): A comprehensive library of nuclear data.[3]

- JEFF (Joint Evaluated Fission and Fusion File, OECD/NEA): A collaboration of NEA Data Bank member countries.[3][4]

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- JENDL (Japanese Evaluated Nuclear Data Library, Japan): A library primarily focused on fission reactor applications.[3]

- CENDL (Chinese Nuclear Data Library): China's evaluated nuclear data library.[5]

- TENDL (TALYS-based Evaluated Nuclear Data Library): A library generated using the TALYS nuclear reaction code.[6]

- IRDFF (International Reactor Dosimetry and Fusion File): A standardized library for reactor dosimetry applications.[7]

Discrepancies can exist between these libraries, highlighting the importance of comparing them with up-to-date experimental data.[8][9]

Neutron-Induced Reactions

Yttrium-89 (n,2n)^{88}Y Reaction

The ^{89}Y(n,2n)^{88}Y reaction is important for high-energy neutron monitoring and is included in the International Reactor Dosimetry and Fusion File (IRDFF).[7] Below is a comparison of experimental cross-section data with various evaluated libraries.

Table 1: Comparison of ^{89}Y(n,2n)^{88}Y Cross-Section Data

Incident Neutron Energy (MeV)	Experimental Cross-Section (mb)	ENDF/B-VII.1 (mb)	JEFF-3.2 (mb)	JENDL-4.0 (mb)	CENDL-3.1 (mb)	IRDFF (mb)
13.4 - 14.9 (Average)	735 ± 30 to 862 ± 36[10]	~850	~850	~850	~850	~850
29.8 ± 1.8	725 (approx.)[6]	730	730	730	730	730
34.8 ± 1.8	550 (approx.)[6]	540	540	540	540	540
Spectral Average (^{235}U)	0.172 ± 0.006[7]	~0.155 (10% underprediction)[7]	N/A	0.172 (Good agreement)[7]	N/A	0.172 (Good agreement)[7]

Note: Values from libraries are estimated from graphical representations in the cited sources.

Recent measurements for the ^{89}Y(n,2n) reaction show good agreement with evaluated data libraries like TENDL-2015 and EAF-2010.[6] However, for specific reactor spectra, some libraries like ENDF/B-VII.0 have shown an underprediction of about 10%.[7]

Yttrium-89 (n,γ)^{90}Y Reaction

The neutron capture cross-section of ^{89}Y is particularly important for s-process nucleosynthesis studies, as ^{89}Y is a neutron magic nuclide (N=50).[11][12]

Table 2: Comparison of ^{89}Y(n,γ)^{90}Y Cross-Section Data

Incident Neutron Energy (keV)	Experimental Cross-Section (mb)	JENDL-3.3 (mb)	ENDF/B-VI (mb)	CENDL (mb)	JEFF-2.2 (mb)
15 - 100 (Range)	Measurements with 5-6% total error[12]	Good Agreement[12]	Good Agreement[12]	Better agreement than JEFF-2.2 up to 4 MeV[5]	Lower estimate below 4 MeV[5]
13,500 - 14,600	0.38 - 0.43 ± 0.02 (for ^{90m}Y isomer) [13]	N/A	N/A	N/A	N/A

For energies up to 4 MeV, the CENDL library shows better agreement with experimental data compared to JEFF-2.2.[5] Theoretical calculations, such as those from the TNG code, have shown improved agreement with experimental data above 2 MeV compared to older evaluations.[5]

Proton-Induced Reactions

Yttrium-89 (p,n)^{89}Zr Reaction

The ^{89}Y(p,n)^{89}Zr reaction is the primary production route for the PET imaging isotope ^{89}Zr.[1] The IAEA provides a set of recommended cross-sections for this reaction.[14]

Table 3: ^{89}Y(p,n)^{89}Zr Cross-Section Data from TALYS and EXFOR

Incident Proton Energy (MeV)	TALYS Calculation (mb)	EXFOR Experimental Data (mb)
~5 - 20 (Peak Region)	Good agreement with experimental data[1]	Multiple datasets available[1]
< 5	Overestimation by some optical model potentials[15]	Data available[15]

Theoretical calculations using codes like TALYS generally show good agreement with experimental data from the EXFOR database.[1] However, at the lowest energies, some widely used optical model potentials have been shown to significantly overestimate the reaction cross-sections.[15]
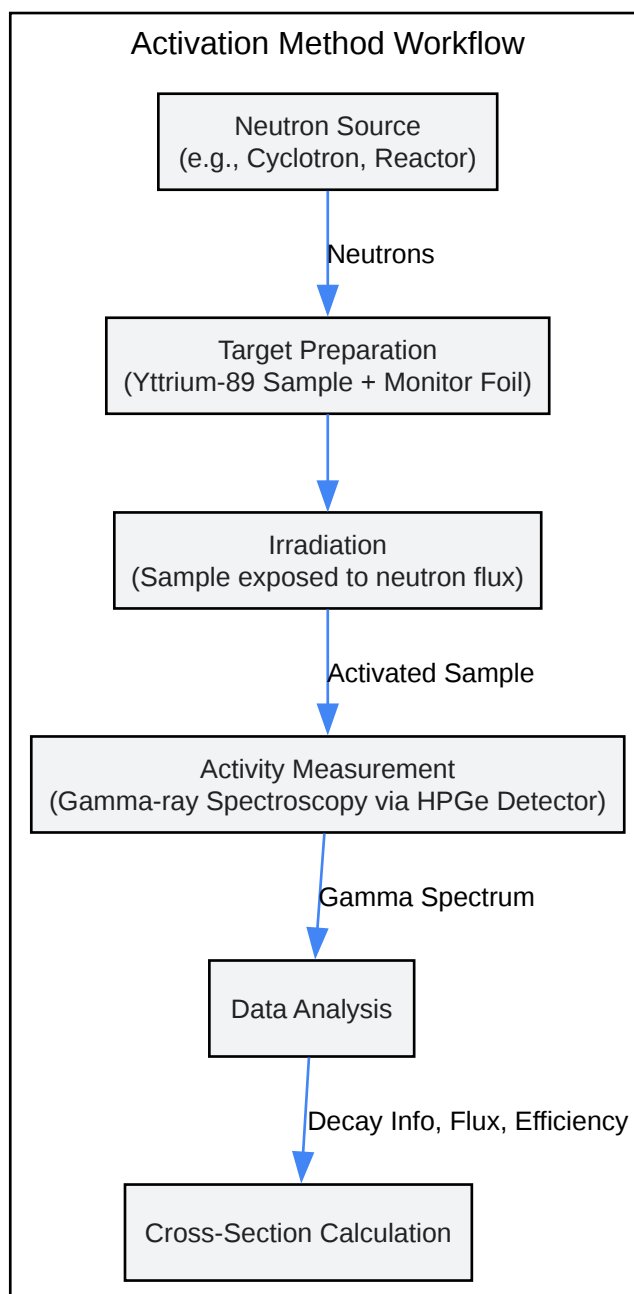
Experimental Protocols

The accuracy of nuclear cross-section data is fundamentally dependent on the experimental methods used for their measurement. Two common techniques are the activation method and the time-of-flight method.

Activation Method

This is a widely used technique for measuring neutron-induced reaction cross-sections.[16]

- Sample Irradiation: A sample of the target material (e.g., high-purity Y_2O_3 powder) is irradiated with a neutron beam of a specific energy or spectrum.[6][17] The neutron flux is often determined simultaneously by irradiating a monitor foil with a well-known reaction cross-section (e.g., $^{27}Al(n,\alpha)^{24}Na$ or $^{93}Nb(n,2n)^{92m}Nb$).[6][13]

- Activity Measurement: After irradiation, the sample is removed, and the radioactivity of the product nuclide is measured using a high-resolution gamma-ray spectrometer (e.g., an HPGe detector).

- Cross-Section Calculation: The reaction cross-section is calculated from the measured activity, the number of target nuclei, the neutron flux, and the irradiation and decay times. Corrections are applied for factors like gamma-ray attenuation, detector efficiency, and measurement geometry.
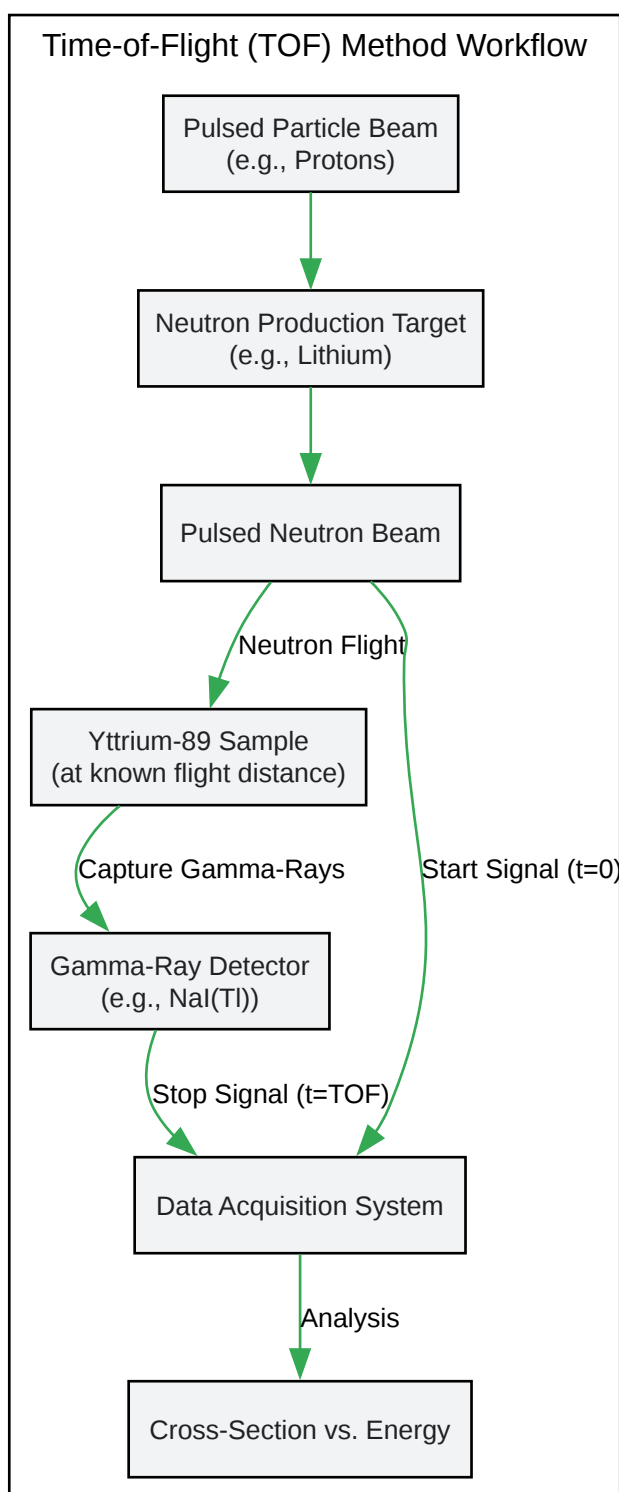
Activation Method Workflow

Neutron Source
(e.g., Cyclotron, Reactor)

↓ Neutrons

Target Preparation
(Yttrium-89 Sample + Monitor Foil)

↓

Irradiation
(Sample exposed to neutron flux)

↓ Activated Sample

Activity Measurement
(Gamma-ray Spectroscopy via HPGe Detector)

↓ Gamma Spectrum

Data Analysis

↓ Decay Info, Flux, Efficiency

Cross-Section Calculation

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Caption: Experimental workflow for the activation method.

Time-of-Flight (TOF) Method

The TOF method is used to measure energy-dependent cross-sections, particularly for neutron capture reactions.[11][12][16]

- Pulsed Neutron Beam: A pulsed beam of neutrons is generated, typically through a reaction like ^{7}Li(p,n)^{7}Be.[11][12]

- Neutron Flight and Interaction: The neutrons travel a known distance (flight path) to the yttrium sample. The time it takes for a neutron to travel this distance is directly related to its kinetic energy.

- Gamma-Ray Detection: When a neutron is captured by a ^{89}Y nucleus, prompt gamma-rays are emitted. These are detected by a scintillator (e.g., NaI(Tl)) or other gamma-ray detector placed near the sample.[11][12]

- Data Acquisition: The time difference between the neutron pulse generation and the detection of the capture gamma-ray is recorded for each event. This "time-of-flight" determines the energy of the incident neutron.

- Cross-Section Determination: The capture cross-section as a function of neutron energy is determined by analyzing the number of capture events at each TOF (i.e., at each energy), normalized to the incident neutron flux. A standard reaction, like ^{197}Au(n,γ), is often used for absolute normalization.[11][12]
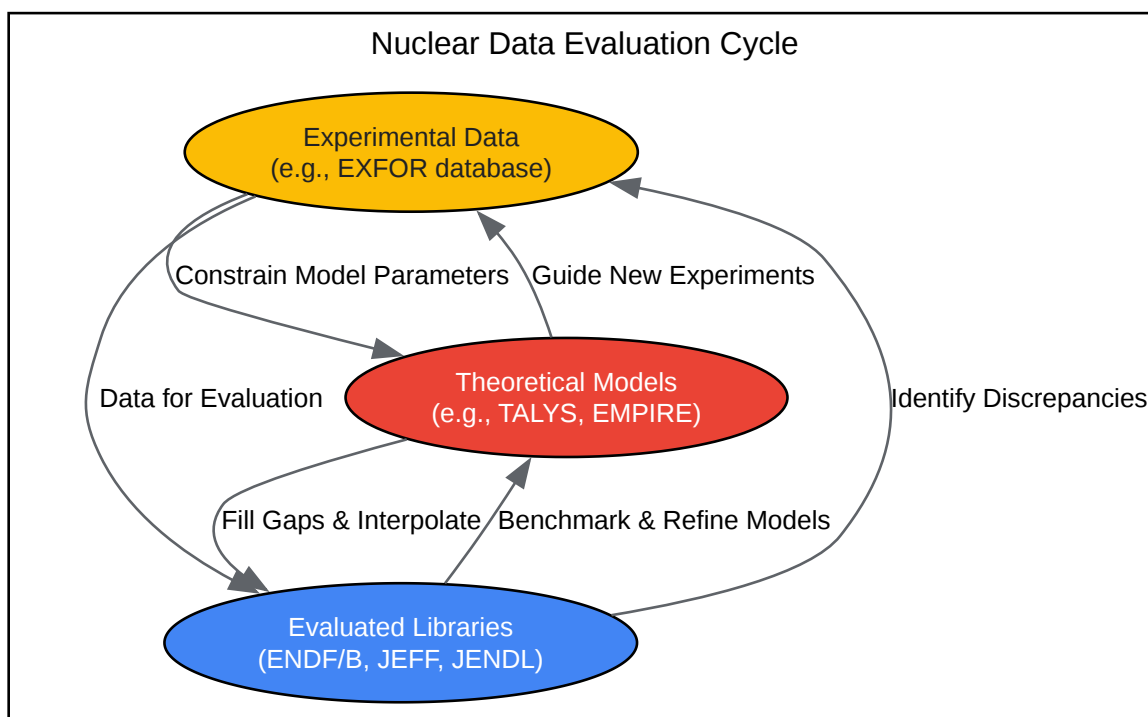
Caption: Experimental workflow for the Time-of-Flight (TOF) method.

Data Evaluation and Discrepancies

The process of creating an evaluated nuclear data library involves collecting all available experimental data, assessing their quality and uncertainties, and using nuclear model codes to fill in gaps and resolve discrepancies.

There can be significant disagreements between different experimental datasets. For example, in the case of the $^{89}Y(\gamma,n)$ reaction, longstanding discrepancies have been observed between data from different facilities like Livermore and Saclay.[18][19] These differences can arise from systematic uncertainties in the experimental setups.

The relationship between experimental data, theoretical models, and evaluated libraries is cyclical. New, more accurate experimental data are used to refine theoretical models and improve the evaluations in the nuclear data libraries. In turn, these improved libraries are used in simulations that can guide future experiments.

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Caption: Logical relationship between data sources.

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Conclusion

The accuracy of **yttrium-89** nuclear reaction cross-sections is critical for a range of applications. While modern evaluated nuclear data libraries like JENDL-4.0, TENDL, and IRDFF generally show good agreement with recent experimental data for key reactions like (n,2n) and (n,γ), discrepancies still exist, particularly for certain energy ranges or specific reactor spectra. For the production of medical isotopes via the (p,n) reaction, theoretical models are largely reliable, but care must be taken at lower energies where some models may fail. Researchers, scientists, and drug development professionals should consult the latest experimental data available in databases like EXFOR and consider the specific evaluated library that best suits their energy range and application. Continuous efforts in high-precision experimental measurements are essential for refining these data libraries and improving their predictive accuracy.

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References

- 1. researchgate.net [researchgate.net]

- 2. researchgate.net [researchgate.net]

- 3. NEA - Nuclear Data Services - Evaluated Nuclear Data Library Descriptions [oecd-nea.org]

- 4. infoscience.epfl.ch [infoscience.epfl.ch]

- 5. researchgate.net [researchgate.net]

- 6. Measurements of 89Y(n,2n)88Y and 89Y(n,3n)87Y, 87mY cross sections for fast neutrons at KIRAMS | EPJ Web of Conferences [epj-conferences.org]

- 7. researchgate.net [researchgate.net]

- 8. Comparison of major nuclear data libraries. JENDL-3.3, ENDF/B-VI.8, ENDF/B-VIIβ1.2 and JEFF-3.1 [inis.iaea.org]

- 9. epj-conferences.org [epj-conferences.org]

- 10. www-nds.iaea.org [www-nds.iaea.org]

- 11. epj-conferences.org [epj-conferences.org]

- 12. researchgate.net [researchgate.net]

- 13. researchgate.net [researchgate.net]

- 14. www-nds.iaea.org [www-nds.iaea.org]

- 15. scite.ai [scite.ai]

- 16. researchgate.net [researchgate.net]

- 17. researchgate.net [researchgate.net]

- 18. researchgate.net [researchgate.net]

- 19. Frontiers | Prospect for measurements of (γ, n) reaction cross-sections of p-nuclei at ELI-NP [frontiersin.org]

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